

# Commercial Sources and In-depth Technical Guide for PSB-1115

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: PSB-1115

Cat. No.: B1679811

[Get Quote](#)

## A Comprehensive Resource for Researchers and Drug Development Professionals

This technical guide provides a detailed overview of **PSB-1115**, a selective antagonist of the human adenosine A2B receptor (A2BR). It is intended for researchers, scientists, and professionals in the field of drug development who are interested in the commercial availability, chemical properties, and experimental applications of this compound. This guide includes a summary of commercial sources, key technical data, detailed experimental protocols, and diagrams of the relevant signaling pathways and experimental workflows.

## Commercial Availability and Chemical Properties

**PSB-1115**, with the chemical name 4-(2,3,6,7-Tetrahydro-2,6-dioxo-1-propyl-1H-purin-8-yl)-benzenesulfonic acid, is available from a variety of commercial suppliers.<sup>[1]</sup> It is typically supplied as a solid with a purity of  $\geq 98\%$  as determined by HPLC.<sup>[1]</sup> The compound is also available as a potassium salt. Below is a summary of the key chemical and physical properties of **PSB-1115**.

Property	Value	Source
Molecular Formula	C14H14N4O5S	[2]
Molecular Weight	350.35 g/mol	[2]
CAS Number	152529-79-8	[2]
Appearance	Off-white to white solid	[3]
Purity	≥98% (HPLC)	[1][2]
Solubility	Soluble in DMSO (up to 100 mM) and water (up to 20 mM with gentle warming)	[2]
Storage	Store at room temperature as a solid. Stock solutions are typically stored at -20°C or -80°C.	[2][4]

Table 1: Chemical and Physical Properties of **PSB-1115**

The following table summarizes the availability of **PSB-1115** from various commercial suppliers. Please note that catalog numbers, available quantities, and pricing are subject to change and should be verified on the supplier's website.

Supplier	Catalog Number	Available Quantities	Purity	Formulation
Tocris Bioscience	2009	10 mg, 50 mg	≥98% (HPLC)	Free Acid
R&D Systems	2009	10 mg, 50 mg	≥98%	Free Acid
Cayman Chemical	23929	5 mg, 10 mg, 25 mg	≥98%	Potassium Salt
MedchemExpress	HY-103182	5 mg, 10 mg, 25 mg, 50 mg, 100 mg	99.0%	Free Acid
APExBIO	B6922	5 mg, 10 mg, 25 mg	≥98.00%	Free Acid
AbMole BioScience	M4209	5 mg, 10 mg, 25 mg, 50 mg, 100 mg	≥99.0%	Free Acid
BOC Sciences	152529-79-8	Grams-Kilos	≥95%	Free Acid
Biosynth	CGA52979	5 mg, 10 mg, 25 mg, 50 mg, 100 mg	Not specified	Free Acid
Santa Cruz Biotechnology	sc-203403	10 mg, 50 mg	≥98%	Potassium Salt Hydrate

Table 2: Commercial Suppliers of **PSB-1115**

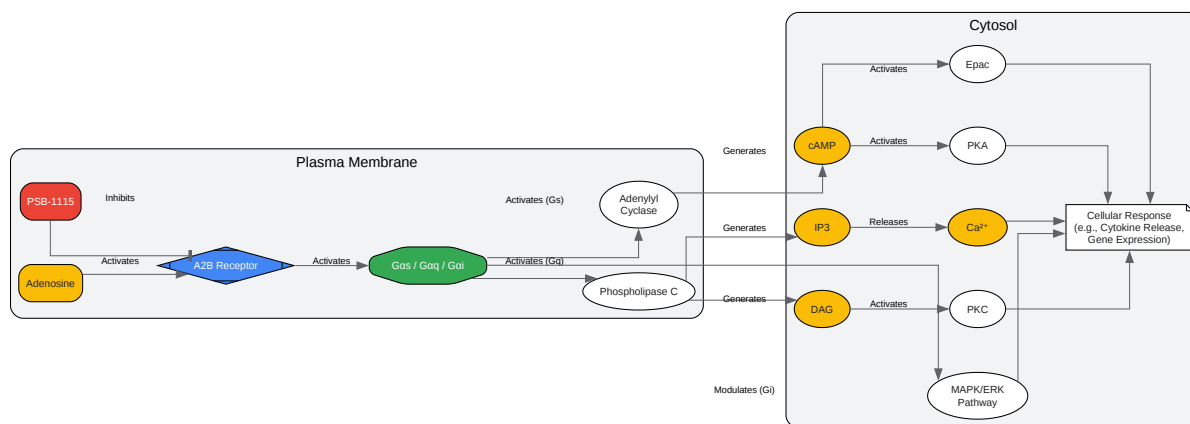
## Biological Activity and Mechanism of Action

**PSB-1115** is a potent and selective antagonist of the human adenosine A2B receptor. The A2B receptor is one of four subtypes of adenosine receptors, which are G protein-coupled receptors (GPCRs). The A2B receptor is characterized by its relatively low affinity for the endogenous ligand adenosine. However, under conditions of cellular stress, such as hypoxia and inflammation, extracellular adenosine levels can rise significantly, leading to the activation of the A2B receptor.

The A2B receptor is known to couple to several G protein subtypes, primarily Gs and Gq, and in some cell types, Gi.[1][5] This promiscuous coupling allows the A2B receptor to modulate a variety of downstream signaling pathways.

- **Gs-Coupled Signaling:** Activation of the Gs protein by the A2B receptor stimulates adenylyl cyclase, leading to an increase in intracellular cyclic adenosine monophosphate (cAMP) levels.[6][7][8] cAMP, in turn, activates protein kinase A (PKA) and the Exchange protein directly activated by cAMP (Epac), which mediate a wide range of cellular responses.[9]
- **Gq-Coupled Signaling:** The coupling of the A2B receptor to Gq proteins activates phospholipase C (PLC), which hydrolyzes phosphatidylinositol 4,5-bisphosphate (PIP2) into inositol trisphosphate (IP3) and diacylglycerol (DAG).[2] IP3 triggers the release of calcium from intracellular stores, while DAG activates protein kinase C (PKC).[2]
- **Other Signaling Pathways:** The A2B receptor has also been shown to influence the mitogen-activated protein kinase (MAPK)/extracellular signal-regulated kinase (ERK) pathway.[10]

By blocking the binding of adenosine to the A2B receptor, **PSB-1115** inhibits these downstream signaling events. This makes it a valuable tool for investigating the physiological and pathophysiological roles of the A2B receptor in various contexts, including inflammation, cancer, and cardiovascular disease.



[Click to download full resolution via product page](#)

**Figure 1.** A2B Receptor Signaling Pathways.

## Experimental Protocols

This section provides detailed methodologies for common in vitro and in vivo experiments using **PSB-1115**. These protocols are based on published research and should be adapted as necessary for specific experimental conditions.

## In Vitro Cell-Based Assays

Objective: To assess the effect of **PSB-1115** on A2B receptor-mediated signaling in cultured cells.

## Materials:

- **PSB-1115**
- Cell line expressing the A2B receptor (e.g., A549 human lung carcinoma cells)[[10](#)]
- Cell culture medium and supplements
- A2B receptor agonist (e.g., NECA or BAY 60-6583)
- DMSO (for stock solution)
- Phosphate-buffered saline (PBS)
- Assay kits for measuring downstream signaling molecules (e.g., cAMP ELISA kit)

## Protocol:

- Cell Culture: Culture A549 cells in appropriate medium until they reach the desired confluency.
- Preparation of Stock Solution: Prepare a 10 mM stock solution of **PSB-1115** in DMSO. Store at -20°C.
- Cell Treatment:
  - Seed cells in a multi-well plate at a suitable density.
  - The following day, replace the medium with serum-free medium and incubate for a period of time (e.g., 2-4 hours) to reduce basal signaling.
  - Pre-incubate the cells with various concentrations of **PSB-1115** (e.g., 1 nM to 10 µM) or vehicle (DMSO) for 30 minutes.
  - Stimulate the cells with an A2B receptor agonist (e.g., 100 nM BAY 60-6583) for the desired time (e.g., 15-30 minutes for cAMP measurement).[[10](#)]
- Measurement of Downstream Signaling:

- For cAMP measurement, lyse the cells and perform a cAMP ELISA according to the manufacturer's instructions.
- For other signaling pathways (e.g., ERK phosphorylation), lyse the cells and perform Western blotting with appropriate antibodies.
- Data Analysis: Plot the concentration-response curves for **PSB-1115** and calculate the IC50 value.

## In Vivo Animal Studies

Objective: To evaluate the in vivo efficacy of **PSB-1115** in a mouse model of melanoma.[\[11\]](#)

Materials:

- **PSB-1115**
- Phosphate-buffered saline (PBS)
- C57BL/6 mice
- B16-F10 melanoma cells
- Syringes and needles for injection

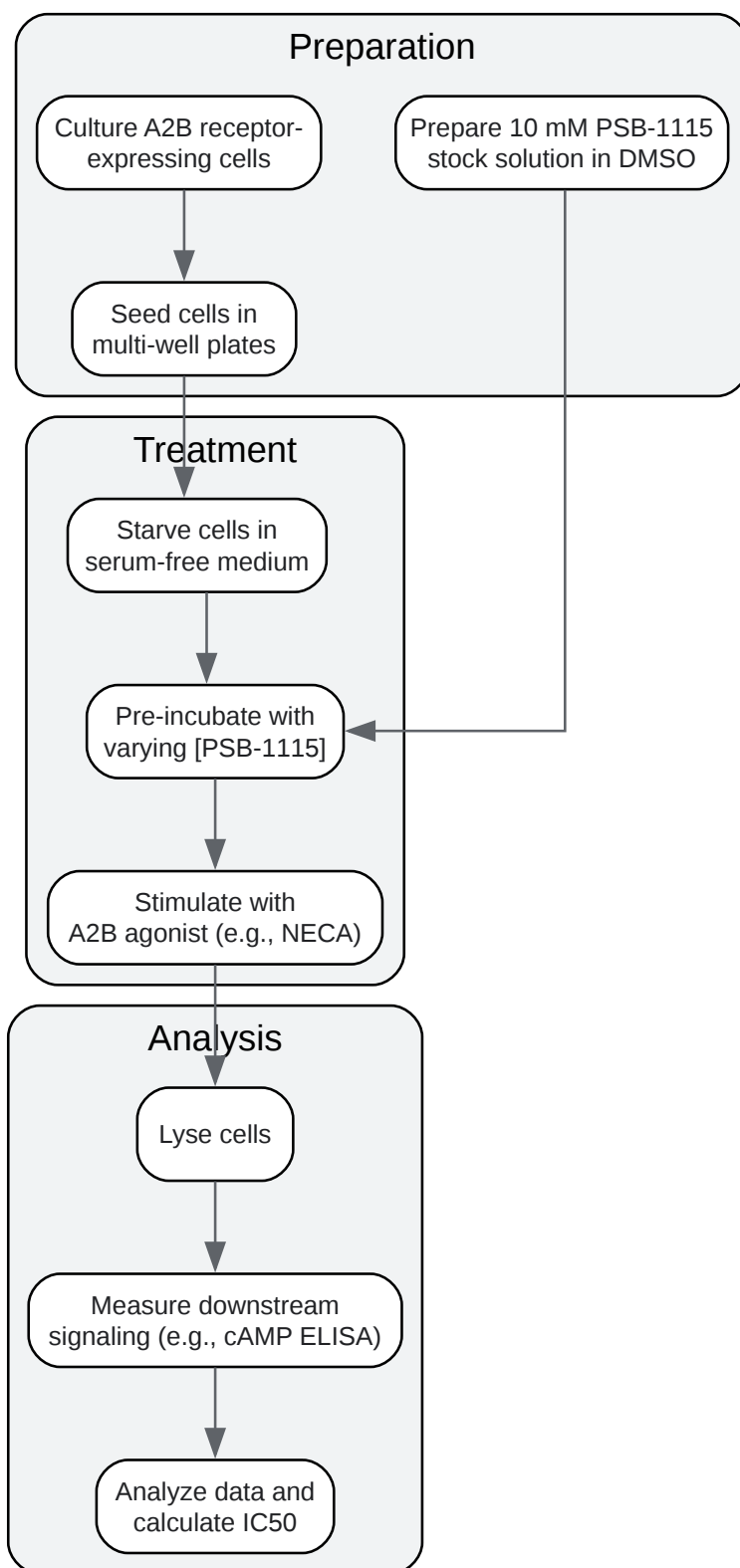
Protocol:

- Animal Model:
  - Inject B16-F10 melanoma cells subcutaneously into the flank of C57BL/6 mice.
  - Allow tumors to grow to a palpable size (e.g., 50-100 mm<sup>3</sup>).
- Drug Preparation: Dissolve **PSB-1115** in PBS to a final concentration for injection.
- Drug Administration:
  - Administer **PSB-1115** at a dose of 1 mg/kg via peritumoral injection for four consecutive days.[\[11\]](#)

- Administer PBS as a vehicle control to a separate group of mice.
- Tumor Growth Measurement: Measure tumor volume every 2-3 days using calipers.
- Endpoint Analysis: At the end of the study, euthanize the mice and excise the tumors for further analysis (e.g., immunohistochemistry, flow cytometry).

Ethical Considerations: All animal experiments must be conducted in accordance with institutional guidelines and with approval from the appropriate animal care and use committee.





[Click to download full resolution via product page](#)

**Figure 2.** In Vitro Experimental Workflow.

## Conclusion

**PSB-1115** is a valuable pharmacological tool for studying the roles of the adenosine A2B receptor in health and disease. Its selectivity and commercial availability make it accessible to a wide range of researchers. The information and protocols provided in this guide are intended to facilitate the design and execution of experiments using **PSB-1115**, ultimately contributing to a better understanding of A2B receptor biology and its potential as a therapeutic target. Researchers should always refer to the supplier's technical data sheet for the most up-to-date information on a specific batch of the compound.

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. A2B adenosine receptor signaling and regulation - PMC [pmc.ncbi.nlm.nih.gov]
- 2. A2B adenosine receptors in immunity and inflammation - PMC [pmc.ncbi.nlm.nih.gov]
- 3. Frontiers | Adenosine A2B Receptor: From Cell Biology to Human Diseases [frontiersin.org]
- 4. karger.com [karger.com]
- 5. On the G protein-coupling selectivity of the native A2B adenosine receptor - PMC [pmc.ncbi.nlm.nih.gov]
- 6. Adenosine 2b receptor (A2bR) signals through adenylate cyclase (AC) 6 isoform in the intestinal epithelial cells - PubMed [pubmed.ncbi.nlm.nih.gov]
- 7. The A2b adenosine receptor mediates cAMP responses to adenosine receptor agonists in human intestinal epithelia - PubMed [pubmed.ncbi.nlm.nih.gov]
- 8. innoprot.com [innoprot.com]
- 9. Signaling pathways involving adenosine A2A and A2B receptors in wound healing and fibrosis - PubMed [pubmed.ncbi.nlm.nih.gov]
- 10. Frontiers | The A2B Adenosine Receptor Modulates the Epithelial– Mesenchymal Transition through the Balance of cAMP/PKA and MAPK/ERK Pathway Activation in Human Epithelial Lung Cells [frontiersin.org]

- 11. Blockade of A2b Adenosine Receptor Reduces Tumor Growth and Immune Suppression Mediated by Myeloid-Derived Suppressor Cells in a Mouse Model of Melanoma - PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Commercial Sources and In-depth Technical Guide for PSB-1115]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1679811#commercial-sources-and-availability-of-psb-1115]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)